

Safety and Handling of 5-(2-Iodoethyl)-1,3-dioxane: A Technical Guide

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Compound of Interest

Compound Name: 5-(2-Iodoethyl)-1,3-dioxane

Cat. No.: B15062708

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **5-(2-Iodoethyl)-1,3-dioxane** was publicly available at the time of this writing. The following information is extrapolated from data on structurally similar compounds, including dioxane derivatives and iodo-organic compounds. It is imperative to treat this compound with caution and to handle it in a controlled laboratory environment. A thorough risk assessment should be conducted before any experimental work.

Introduction

5-(2-Iodoethyl)-1,3-dioxane is a halogenated organic compound with potential applications in organic synthesis, particularly in the development of pharmaceutical and agrochemical products. Its structure, featuring a reactive iodoethyl group and a stable dioxane ring, makes it a versatile intermediate. However, the presence of the iodoalkane functional group and the dioxane core necessitates strict adherence to safety protocols due to potential health and environmental hazards. This guide provides a comprehensive overview of the known and anticipated safety and handling precautions for this compound.

Hazard Identification and Classification

While a specific GHS classification for **5-(2-Iodoethyl)-1,3-dioxane** is not available, based on analogous compounds, the following hazards should be anticipated.

Anticipated GHS Hazard Classification:

Hazard Class	Hazard Category	Rationale
Flammable Liquids	Category 3 or 4	Dioxane and its derivatives are often flammable.
Acute Toxicity (Oral)	Category 4	Iodo-organic compounds can be harmful if swallowed.
Acute Toxicity (Dermal)	Category 4	Potential for toxicity upon skin contact.
Skin Corrosion/Irritation	Category 2	Halogenated compounds can cause skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	Likely to cause serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory irritation)	Vapors may be irritating to the respiratory tract.
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	Halogenated organic compounds can be harmful to aquatic life with long-lasting effects.

Signal Word: Warning

Anticipated Hazard Statements:

- H226/H227: Flammable liquid and vapor / Combustible liquid.
- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

- H412: Harmful to aquatic life with long lasting effects.

Physical and Chemical Properties

No experimental data for the physical and chemical properties of **5-(2-Iodoethyl)-1,3-dioxane** were found. The following table provides data for structurally similar compounds to give an estimated profile.

Property	2-(2-Bromoethyl)-1,3-dioxane	2-(2-Bromoethyl)-1,3-dioxolane	1,4-Dioxane
Molecular Formula	C ₆ H ₁₁ BrO ₂	C ₅ H ₉ BrO ₂	C ₄ H ₈ O ₂
Molecular Weight	195.05 g/mol	181.03 g/mol	88.11 g/mol
Boiling Point	67-70 °C @ 2.8 mmHg	Not available	101.1 °C
Density	1.431 g/mL at 25 °C	Not available	1.0337 g/mL
Flash Point	Not available	Not available	12 °C (closed cup)

Experimental Protocols and Handling Procedures

General Handling Precautions

Due to the anticipated hazards, **5-(2-Iodoethyl)-1,3-dioxane** should be handled with the following precautions:

- Work in a well-ventilated area: All manipulations should be carried out in a certified chemical fume hood.
- Use appropriate Personal Protective Equipment (PPE): This includes, but is not limited to:
 - Nitrile or neoprene gloves.
 - Chemical safety goggles and a face shield.
 - A flame-retardant lab coat.

- Avoid ignition sources: Keep away from open flames, sparks, and hot surfaces. Use explosion-proof equipment where necessary.
- Prevent peroxide formation: Like other ethers, dioxane derivatives can form explosive peroxides upon exposure to air and light.^[1] Store in a tightly sealed, opaque container, under an inert atmosphere (e.g., argon or nitrogen), and away from light. Test for the presence of peroxides before heating or distillation.
- Grounding and bonding: To prevent static discharge, ground and bond containers and receiving equipment during transfers of the liquid.

Spill Response Protocol

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure the area is well-ventilated to disperse vapors.
- Containment: Absorb the spill with an inert, non-combustible material such as sand, diatomite, or universal binders. Do not use combustible materials like sawdust.
- Collection: Collect the absorbed material into a sealed, properly labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Do not allow entry into waterways: Prevent the spilled material from entering sewers or surface waters.

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Toxicological Information

No specific toxicological data for **5-(2-Iodoethyl)-1,3-dioxane** is available. The information below is based on the general toxicity of iodo-organic compounds and dioxane.

General Toxicity of Iodo-organic Compounds:

- Iodoalkanes are known to be reactive alkylating agents and can be toxic.
- Acute exposure to some iodo-organic compounds can cause nausea, dizziness, and pulmonary edema.
- Chronic exposure may lead to neurological damage.
- Iodine and its compounds can be corrosive and cause severe irritation to the skin, eyes, and respiratory tract.^[2]

General Toxicity of Dioxane:

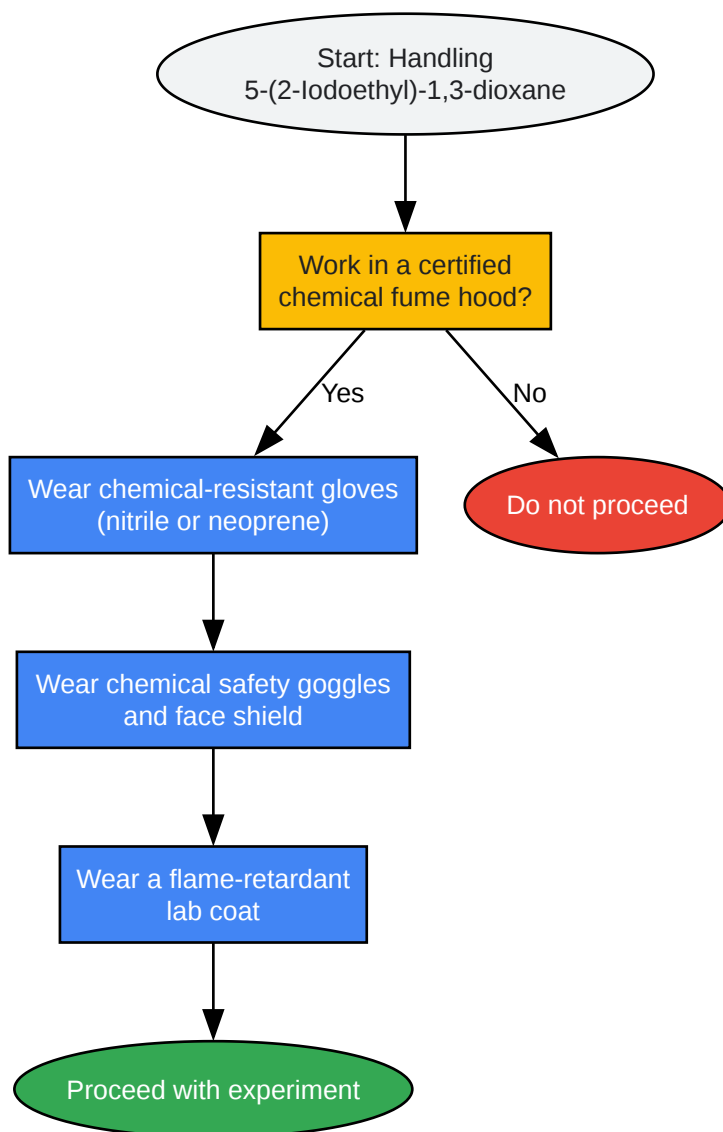
- 1,4-Dioxane is considered a likely human carcinogen by the USEPA.^[1]
- It can cause eye and respiratory irritation.^[1]
- Repeated or prolonged exposure can cause damage to the liver and kidneys.

Given these general toxicities, it is prudent to assume that **5-(2-Iodoethyl)-1,3-dioxane** may exhibit similar toxicological properties.

Logical Relationships and Workflows

Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the decision-making process for selecting appropriate PPE when handling **5-(2-Iodoethyl)-1,3-dioxane**.

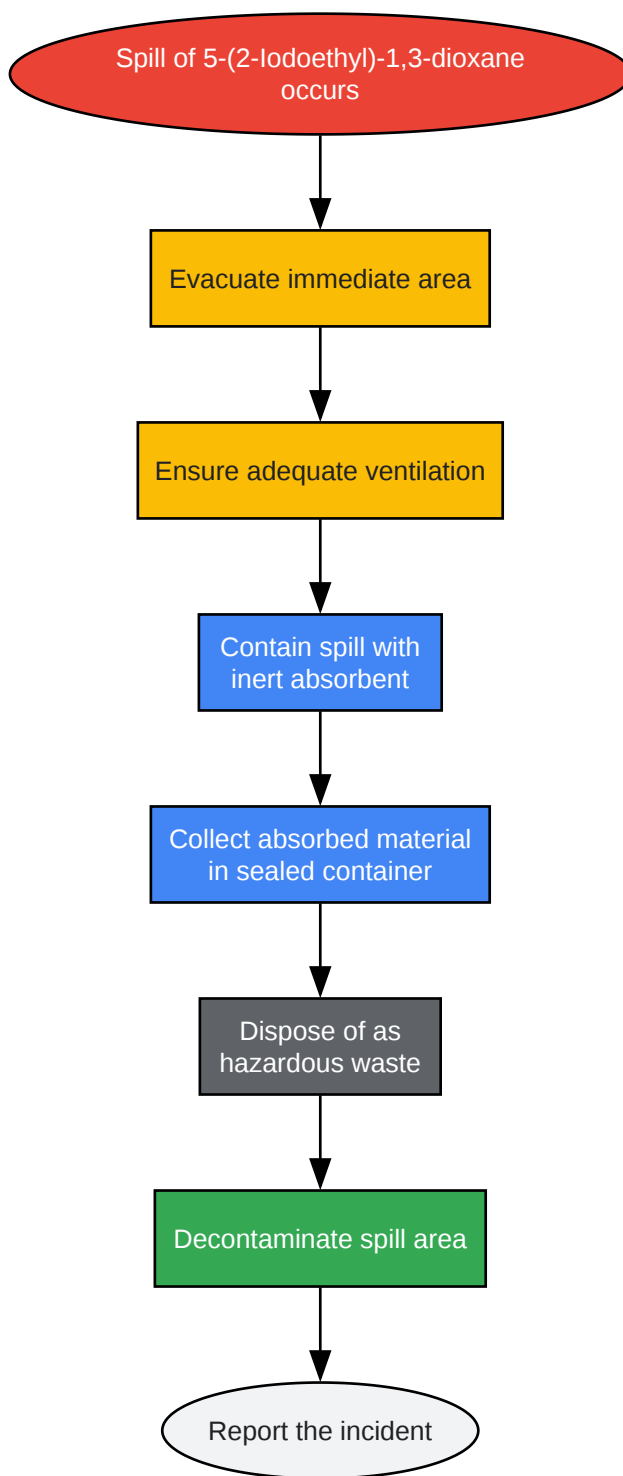


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Caption: PPE selection workflow for handling the compound.

Spill Response Logical Diagram

This diagram outlines the logical steps to be taken in the event of a spill.



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Caption: Logical flow for responding to a chemical spill.

Conclusion

While specific data for **5-(2-Iodoethyl)-1,3-dioxane** is lacking, a conservative approach to its handling is essential. Researchers, scientists, and drug development professionals should treat this compound as a potentially flammable, toxic, and irritating substance. The implementation of robust safety protocols, including the use of appropriate personal protective equipment and adherence to proper handling and disposal procedures, is critical to minimize risks. Further experimental investigation into the toxicological and physical properties of this compound is highly recommended to establish a more definitive safety profile.

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References

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